

Application Notes: Spectrophotometric Determination of Cobalt with Nitroso-PSAP

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Compound of Interest

Compound Name: Nitroso-PSAP

CAS No.: 80459-15-0

Cat. No.: B1598662

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Introduction

The sensitive and selective determination of cobalt is crucial in various fields, including environmental monitoring, industrial process control, and biological research. 2-Nitroso-5-(N-propyl-N-sulfopropylamino)phenol, commonly known as **Nitroso-PSAP**, is a highly sensitive water-soluble chromogenic reagent that forms a stable, colored complex with cobalt(II) ions. This property allows for the quantitative determination of cobalt concentrations using spectrophotometry. **Nitroso-PSAP** is also suitable for the determination of other metal ions such as iron, nickel, and copper[1]. The cobalt(II)-**Nitroso-PSAP** complex exhibits a distinct absorbance maximum, enabling its measurement with high precision and accuracy. This application note provides a detailed protocol for the spectrophotometric determination of cobalt using **Nitroso-PSAP**.

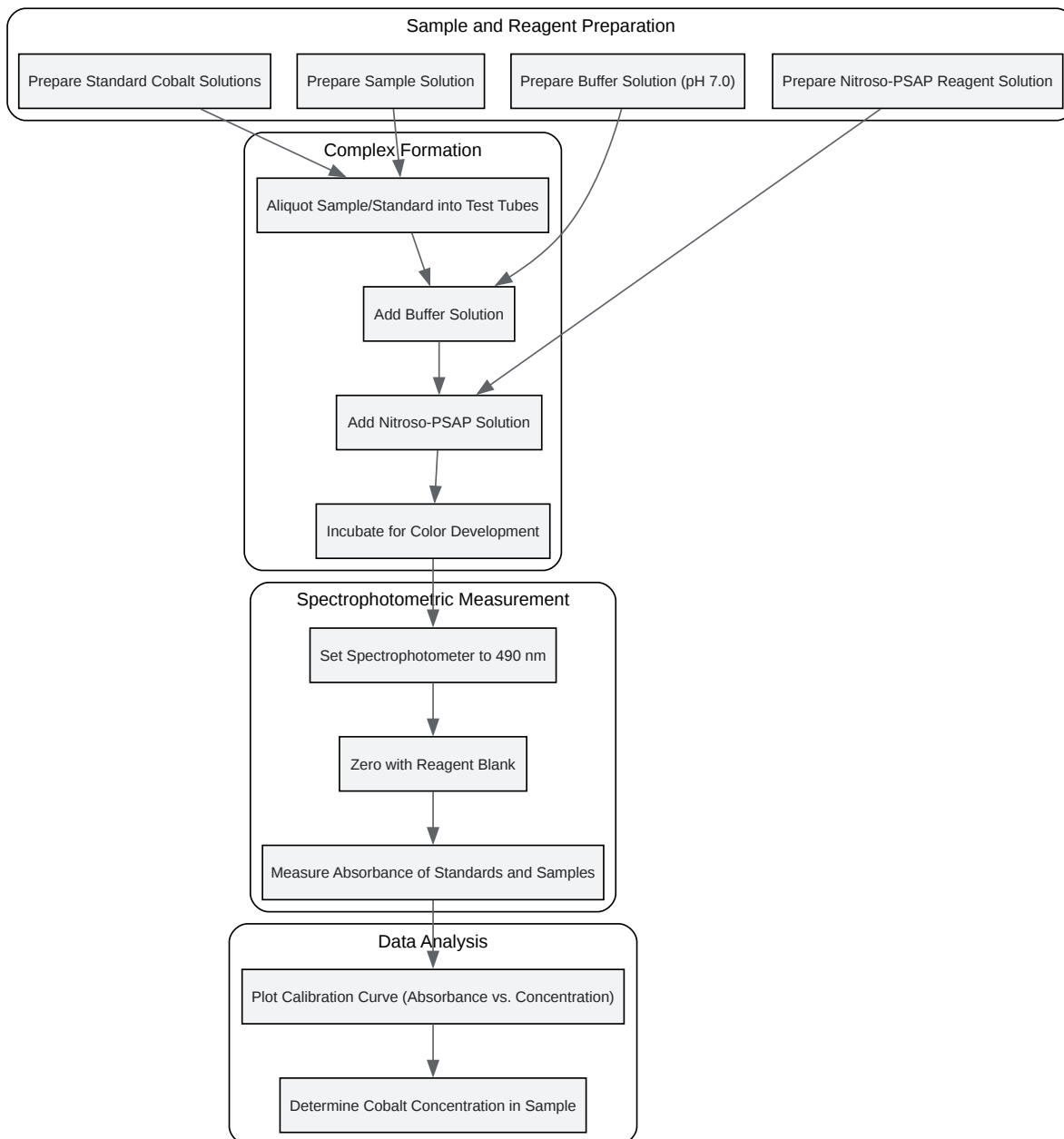
Quantitative Data Summary

The spectrophotometric properties of the cobalt-**Nitroso-PSAP** complex, along with those of other metal complexes with **Nitroso-PSAP**, are summarized in the table below for comparative purposes.

Metal Ion	Wavelength of Maximum Absorbance (λ_{max})	Molar Absorptivity (ϵ) ($\text{L mol}^{-1} \text{ cm}^{-1}$)
Cobalt (Co^{2+})	490 nm	4.0×10^4
Iron (Fe^{2+})	756 nm	4.5×10^4
Copper (Cu^{2+})	429 nm	2.8×10^4
Nickel (Ni^{2+})	394 nm	2.6×10^4

Data sourced from Dojindo Molecular Technologies, Inc.[[1](#)]

Experimental Workflow



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Figure 1. Experimental workflow for the spectrophotometric determination of cobalt using **Nitroso-PSAP**.

Detailed Experimental Protocol

This protocol outlines the steps for the spectrophotometric determination of cobalt(II) using **Nitroso-PSAP**. The workable pH range for nitroso compounds is generally between 5.6 and 10.1[1]. A neutral pH of 7.0 is recommended for this procedure to ensure stable complex formation.

1. Materials and Reagents

- Cobalt(II) Standard Stock Solution (1000 mg/L): Dissolve 0.4770 g of cobalt(II) sulfate heptahydrate ($\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$) in deionized water, add 1 mL of concentrated sulfuric acid, and dilute to 100 mL in a volumetric flask.
- Working Standard Cobalt(II) Solutions: Prepare a series of working standards by appropriate dilution of the stock solution with deionized water to cover the desired concentration range (e.g., 0.1 to 2.0 mg/L).
- **Nitroso-PSAP** Reagent Solution (0.05% w/v): Dissolve 50 mg of 2-nitroso-5-(N-propyl-N-sulfopropylamino)phenol in 100 mL of deionized water.
- Buffer Solution (pH 7.0): Prepare a phosphate buffer by dissolving appropriate amounts of monobasic potassium phosphate (KH_2PO_4) and dibasic sodium phosphate (Na_2HPO_4) in deionized water. Adjust the pH to 7.0 ± 0.1 using a pH meter.
- Deionized Water
- Spectrophotometer
- Cuvettes (1 cm path length)
- Volumetric flasks, pipettes, and other standard laboratory glassware

2. Procedure

2.1. Preparation of the Calibration Curve

- Pipette 10 mL of each working standard cobalt solution into a series of 50 mL volumetric flasks.
- To each flask, add 5 mL of the pH 7.0 buffer solution and swirl to mix.
- Add 2 mL of the 0.05% **Nitroso-PSAP** reagent solution to each flask.
- Dilute to the mark with deionized water, stopper, and mix thoroughly.
- Allow the solutions to stand for 15 minutes at room temperature for complete color development.
- Prepare a reagent blank by following the same procedure but using 10 mL of deionized water instead of the cobalt standard solution.
- Set the spectrophotometer to a wavelength of 490 nm.
- Zero the spectrophotometer using the reagent blank.
- Measure the absorbance of each standard solution.
- Plot a calibration curve of absorbance versus cobalt concentration (in mg/L).

2.2. Analysis of the Sample Solution

- Take an appropriate aliquot of the sample solution (containing an unknown amount of cobalt) and transfer it to a 50 mL volumetric flask. The volume of the aliquot should be chosen such that the final absorbance falls within the range of the calibration curve.
- Add 5 mL of the pH 7.0 buffer solution.
- Add 2 mL of the 0.05% **Nitroso-PSAP** reagent solution.
- Dilute to the mark with deionized water, stopper, and mix well.
- Allow the solution to stand for 15 minutes for full color development.
- Measure the absorbance of the sample solution at 490 nm against the reagent blank.

- Determine the concentration of cobalt in the sample by comparing its absorbance to the calibration curve.

3. Interferences

Several metal ions can form complexes with **Nitroso-PSAP** and may interfere with the determination of cobalt. The extent of interference depends on the concentration of the interfering ions and the pH of the solution. While **Nitroso-PSAP** is a sensitive reagent, potential interferences from other transition metals should be considered. Masking agents may be employed to enhance the selectivity of the assay for cobalt in complex matrices.

4. Safety Precautions

Standard laboratory safety practices should be followed when performing this procedure. This includes wearing appropriate personal protective equipment (PPE) such as safety glasses and gloves. Handle all chemicals with care and dispose of waste according to institutional guidelines.

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References

- [1. Metal Indicator Nitroso-PSAP | CAS 80459-15-0 Dojindo \[dojindo.com\]](#)
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